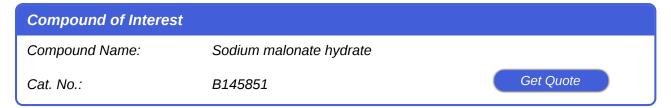


# Solubility Profile of Sodium Malonate Hydrate: A Technical Guide for Researchers

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium malonate hydrate** in various solvents. The information is compiled from available scientific literature and technical data sheets to support research and development activities, particularly in the fields of pharmaceutical sciences and chemical synthesis.

## Introduction

Sodium malonate  $(CH_2(COONa)_2)$  is the disodium salt of malonic acid. It often exists in its hydrated form, sodium malonate monohydrate  $(CH_2(COONa)_2 \cdot H_2O)$ . Understanding its solubility in different solvent systems is crucial for a wide range of applications, including its use as a reagent in organic synthesis, a component in buffer solutions, and in the formulation of pharmaceutical products. This document presents quantitative solubility data, details common experimental protocols for solubility determination, and provides a visual representation of a typical experimental workflow.

# **Quantitative Solubility Data**

The solubility of sodium malonate is significantly dependent on the solvent and temperature. The following tables summarize the available quantitative data.

## **Solubility in Water**



**Sodium malonate hydrate** is highly soluble in water. The solubility increases with temperature, indicating an endothermic dissolution process.

Temperature (°C)	Temperature (K)	Solubility (mol/kg H₂O)	Solubility ( g/100 g H₂O)
5.0	278.15	~3.3	~54.8
15.0	288.15	~3.6	~59.8
25.0	298.15	3.99	66.2
35.0	308.15	~4.5	~74.7
45.0	318.15	~5.1	~84.7
55.0	328.15	~5.8	~96.3
65.0	338.15	~6.6	~109.6
75.0	348.15	~7.5	~124.5
85.0	358.15	~8.5	~141.1

Note: Data at temperatures other than 298.15 K are estimated from the graphical representation in Rozaini and Brimblecombe (2009) and are therefore approximate.[1][2][3]

Other reported aqueous solubility values for sodium malonate include:

- 1 M at 20 °C (for the monohydrate)[4]
- 148 g/L at 20°C (for the anhydrous form)[5]
- 350 mg/mL (for the anhydrous form)[5]
- 100 mg/mL (for the hydrate form)[6]

It is important to note the form of sodium malonate (anhydrous vs. hydrate) when comparing solubility data, as this can lead to variations.

# **Solubility in Organic Solvents**



Data on the solubility of **sodium malonate hydrate** in organic solvents is less prevalent and sometimes conflicting in the literature. Generally, it is considered to have low solubility in nonpolar organic solvents.

- Alcohol Solvents: Some sources indicate that sodium malonate is soluble in alcohol solvents.
   [7] One source specifies that it is "dissolved in ethanol". However, another source claims it is "not in alcohols, esters or benzene".[8] Quantitative data for its solubility in common alcohols like methanol and ethanol is not readily available in the reviewed literature. For comparison, the parent compound, malonic acid, exhibits higher solubility in methanol than in ethanol and water.[9]
- Acetone: No specific quantitative data for the solubility of sodium malonate hydrate in acetone was found in the reviewed literature.

Further experimental investigation is required to definitively quantify the solubility of **sodium malonate hydrate** in various organic solvents.

# **Experimental Protocols for Solubility Determination**

Several methods can be employed to determine the solubility of a compound. The isothermal shake-flask method is a common and reliable technique.

## **Isothermal Shake-Flask Method**

This gravimetric method involves saturating a solvent with a solute at a constant temperature and then determining the concentration of the solute in the saturated solution.

#### Materials:

- Sodium malonate hydrate
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Constant temperature water bath or incubator with shaking capabilities
- Volumetric flasks



- Syringe filters (e.g., 0.45 μm PTFE)
- · Drying oven

#### Procedure:

- Sample Preparation: Add an excess amount of sodium malonate hydrate to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Place the container in a constant temperature shaker bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Withdrawal and Filtration: Once equilibrium is established, allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated (or pre-cooled to the experimental temperature) syringe. Immediately filter the solution through a syringe filter to remove any undissolved particles.
- Solvent Evaporation: Transfer a precisely weighed aliquot of the clear, saturated filtrate to a pre-weighed container.
- Drying and Weighing: Place the container in a drying oven at an appropriate temperature (e.g., 105 °C) until all the solvent has evaporated and a constant weight of the dried sodium malonate is achieved.
- Calculation: The solubility can be calculated from the mass of the dissolved solid and the mass or volume of the solvent used.

## **Visualization of Experimental Workflow**

The following diagram illustrates the key steps in a typical experimental workflow for determining the solubility of **sodium malonate hydrate** using the isothermal shake-flask method.





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Isothermal shake-flask solubility determination workflow.

# Conclusion

This technical guide summarizes the currently available data on the solubility of **sodium malonate hydrate**. While its solubility in water is well-documented and shows a clear temperature dependence, there is a need for more definitive quantitative studies on its solubility in common organic solvents to resolve existing ambiguities. The provided experimental protocol for the isothermal shake-flask method offers a reliable starting point for researchers aiming to generate such data. For professionals in drug development, the high aqueous solubility of sodium malonate is a key consideration in formulation design.

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